Technical Support Center: (Rac)-TBAJ-876 Oral Bioavailability

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Compound of Interest

Compound Name: *(Rac)-TBAJ-876*

Cat. No.: *B12426473*

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This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance regarding the impact of food on the oral bioavailability of **(Rac)-TBAJ-876**.

Frequently Asked Questions (FAQs)

Q1: What is the general impact of food on the oral bioavailability of **(Rac)-TBAJ-876**?

A1: Co-administration of **(Rac)-TBAJ-876** with food significantly increases its oral bioavailability. Studies in healthy adults have shown that exposure to TBAJ-876 approximately doubles when administered with food, for both tablet and oral suspension formulations.[1][2] This is thought to be due to enhanced drug solubility, which accelerates absorption and reduces intestinal metabolism.[3]

Q2: How does food specifically affect the key pharmacokinetic (PK) parameters of TBAJ-876?

A2: In the fed state, the maximum plasma concentration (Cmax) and the total drug exposure (Area Under the Curve, AUC) of TBAJ-876 are markedly increased. For the tablet formulation, exposures approximately doubled.[1][2] For the oral suspension, geometric mean Cmax, AUC, and AUCinf increased by 96%, 60%, and 59%, respectively, when taken with food.[1]

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Q3: What is the effect of food on the primary metabolite of TBAJ-876, M3?

A3: In contrast to the parent drug, the exposure to the M3 metabolite is decreased when TBAJ-876 is administered with food. With the tablet formulation, M3 metabolite exposures decreased by approximately 20%.[1][2] A pharmacokinetic model suggests that the fraction of TBAJ-876 absorbed as the M3 metabolite is significantly reduced in the presence of food, decreasing from 0.388 to 0.130.[3]

Q4: What is the proposed mechanism for the observed food effect?

A4: The positive food effect on TBAJ-876 bioavailability is likely due to increased solubility of the compound in the gastrointestinal tract in the presence of food. This enhanced solubility is thought to accelerate the absorption rate and limit gut wall metabolism, leading to higher systemic exposure of the parent drug and lower formation of the M3 metabolite in the intestine.[3]

Q5: Should **(Rac)-TBAJ-876** be administered with or without food in clinical or preclinical studies?

A5: Given the significant increase in oral bioavailability, it is recommended to administer **(Rac)-TBAJ-876** with food to ensure optimal and more consistent drug exposure. This is a critical consideration for maintaining therapeutic concentrations and achieving desired efficacy.

Troubleshooting Guide

Issue 1: High variability in pharmacokinetic data from oral dosing of **(Rac)-TBAJ-876**.

- Possible Cause: Inconsistent administration with respect to food intake.
- Troubleshooting Steps:
  - Review your experimental protocol to ensure that the timing of drug administration relative to feeding is standardized across all subjects.
  - For future studies, implement a strict feeding schedule. Administering TBAJ-876 with a standardized meal is recommended to minimize variability.

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- Analyze your existing data by stratifying subject groups based on their prandial state at the time of dosing to identify if food was a confounding factor.

Issue 2: Lower than expected plasma concentrations of **(Rac)-TBAJ-876** following oral administration.

- Possible Cause: Administration in a fasted state.
- Troubleshooting Steps:
  - Confirm the prandial state of the subjects at the time of dosing.
  - If dosing was performed under fasted conditions, consider repeating the study with administration following a meal to enhance absorption.
  - Refer to the provided data tables to estimate the expected increase in exposure when switching from a fasted to a fed state.

Issue 3: Unexpectedly high levels of the M3 metabolite in plasma samples.

- Possible Cause: Administration of **(Rac)-TBAJ-876** in a fasted state, leading to increased intestinal first-pass metabolism.
- Troubleshooting Steps:
  - Verify the feeding conditions of the study.
  - To reduce the formation of the M3 metabolite, administer TBAJ-876 with food. This has been shown to decrease the fraction of the drug that is metabolized to M3 in the gut.[3]

Data Presentation

Table 1: Impact of Food on Pharmacokinetic Parameters of **(Rac)-TBAJ-876** (Tablet Formulation)

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Parameter	Fed State vs. Fasted State	Reference
TBAJ-876 Exposure (AUC, Cmax)	Approximately doubled	[1][2]
M3 Metabolite Exposure	Decreased by ~20%	[1][2]

Table 2: Impact of Food on Pharmacokinetic Parameters of **(Rac)-TBAJ-876** (Oral Suspension)

Parameter	Geometric Mean Ratio (Fed/Fasted)	Reference
Cmax	+96%	[1]
AUC	+60%	[1]
AUCinf	+59%	[1]

Table 3: Effect of Food on Absorption and Metabolism Parameters (Model-Based)

Parameter	Fasted	Fed	Reference
Fraction absorbed as M3	0.388	0.130	[3]
Absorption rate constant (h-1)	0.140	Increased by 22.2%	[3]
Mean transit time (h)	0.882	1.75	[3]

Experimental Protocols

Protocol: Phase 1 Food-Effect Study for **(Rac)-TBAJ-876**

A Phase 1, first-in-human study was conducted in healthy adult volunteers to evaluate the safety, tolerability, and pharmacokinetics of **(Rac)-TBAJ-876**.[1][2] The study included a food-effect cohort.[1][2]

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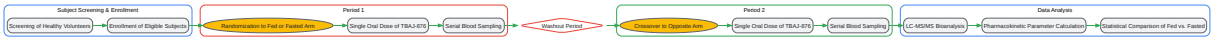
- Study Design: The food-effect component was typically a two-period, two-sequence crossover design.
- Subjects: Healthy adult male and female volunteers.[1][3]
- Treatment Arms:
  - Fasted State: Subjects received a single oral dose of **(Rac)-TBAJ-876** after an overnight fast of at least 10 hours.
  - Fed State: Subjects received a single oral dose of **(Rac)-TBAJ-876** shortly after consuming a standardized high-fat, high-calorie meal.
- Formulations: Both an oral suspension and a tablet formulation were evaluated.[3]
- Dose: A single 100 mg dose was used for the food-effect assessment of the oral suspension and tablet.[3]
- Blood Sampling: Intensive pharmacokinetic blood sampling was performed at pre-defined time points post-dose to characterize the concentration-time profile of TBAJ-876 and its metabolites. Sampling was conducted over 24 hours and then less frequently for an extended period.[3]
- Bioanalysis: Plasma concentrations of TBAJ-876 and its M3 metabolite were determined using a validated LC-MS/MS method.[3]
- Pharmacokinetic Analysis: Non-compartmental analysis was used to determine key pharmacokinetic parameters, including Cmax, AUC, and Tmax.

Visualizations



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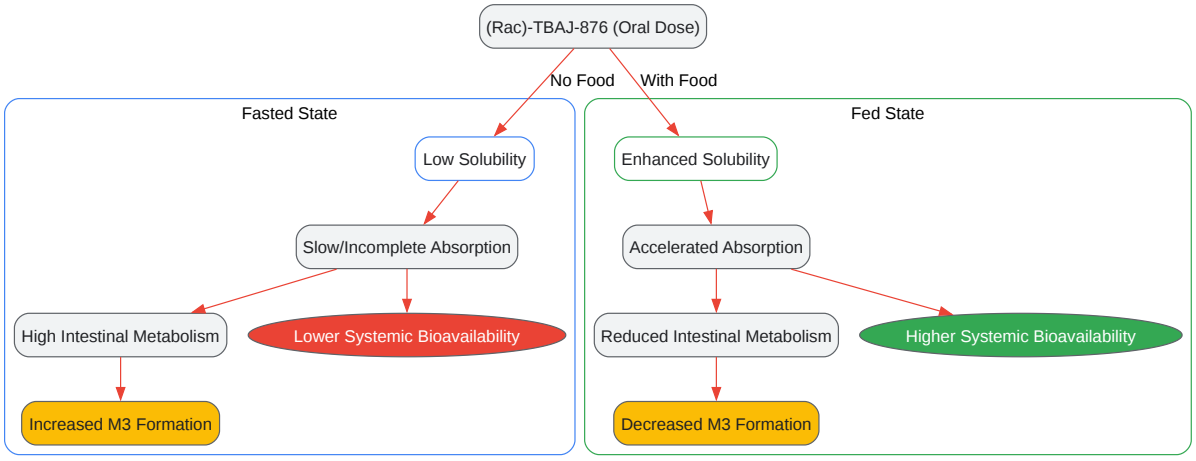
Caption: Experimental workflow for a two-period crossover food-effect study.



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Caption: Proposed mechanism of food effect on TBAJ-876 oral bioavailability.

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